

Technical Guide: Dimethyl Pimelate-d4 (CAS: 120811-82-7)

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Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

Cat. No.: *B15553936*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **Dimethyl pimelate-d4**, a deuterated stable isotope-labeled internal standard crucial for quantitative analysis in various research and development settings.

Core Concepts and Applications

Dimethyl pimelate-d4 is the deuterium-labeled form of Dimethyl pimelate.[1] Stable isotope-labeled compounds are essential tools in analytical chemistry, particularly for mass spectrometry-based quantification.[2][3][4] In these applications, a known quantity of the labeled compound, such as **Dimethyl pimelate-d4**, is added to a sample at an early stage of preparation. This "internal standard" experiences the same sample processing variations (e.g., extraction, derivatization, and analysis) as the unlabeled analyte of interest. By measuring the ratio of the analyte to the internal standard, precise and accurate quantification can be achieved, as this ratio remains constant even if sample loss occurs during preparation.[2]

The primary application of **Dimethyl pimelate-d4** is as an internal standard for the quantification of Dimethyl pimelate and related dicarboxylic acid esters in complex matrices such as biological fluids, tissues, and environmental samples. Its use has been noted in the

analysis of phthalates, sebacates, and polyadipates after transesterification.[5] Deuterated standards are particularly valuable in pharmacokinetic and metabolism studies to trace the fate of the unlabeled compound.[1][2]

Physicochemical and Safety Data

Quantitative data for **Dimethyl pimelate-d4** and its unlabeled counterpart are summarized in the tables below for easy comparison.

Table 1: Physicochemical Properties of **Dimethyl Pimelate-d4**

Property	Value	Source
CAS Number	120811-82-7	[1]
Molecular Formula	C ₉ H ₁₂ D ₄ O ₄	[1]
Molecular Weight	192.25 g/mol	[1]
Exact Mass	192.129	[1]
Appearance	Typically exists as a solid at room temperature	[1]
Density	1.0 ± 0.1 g/cm ³	[1]
Boiling Point	250.3 ± 0.0 °C at 760 mmHg	[1]
Flash Point	105.4 ± 16.9 °C	[1]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	[1]
Refractive Index	1.427	[1]
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month.	[1]

Table 2: Physicochemical Properties of Dimethyl Pimelate (Unlabeled)

Property	Value	Source
CAS Number	1732-08-7	[6]
Molecular Formula	C ₉ H ₁₆ O ₄	[6]
Molecular Weight	188.22 g/mol	[6]
Appearance	Clear, colorless to slightly yellow liquid	[6][7]
Density	1.041 g/mL at 25 °C	[6][7]
Boiling Point	121-122 °C at 11 mmHg	[6][7]
Flash Point	> 112 °C	[7]
Solubility	Soluble in ethanol, benzene, ether. Slightly soluble in water.	[6]

Safety Information (for unlabeled Dimethyl Pimelate):

- Handling: Avoid contact with skin and eyes. Do not ingest. Wash thoroughly after handling.[7]
- Storage: Keep in a dry, cool, and well-ventilated place in a tightly closed container.[7]
- Incompatible Materials: Acids, bases, reducing agents, and oxidizing agents.[7]
- Hazards: Not classified as a hazardous substance or mixture.[6]

Experimental Protocols

While a specific, published experimental protocol for **Dimethyl pimelate-d4** was not found, a general methodology for its use as an internal standard in a stable isotope dilution LC-MS/MS analysis is provided below. This protocol is based on standard practices for the quantification of fatty acid esters.

Objective: To quantify the concentration of Dimethyl pimelate in a biological sample (e.g., plasma) using **Dimethyl pimelate-d4** as an internal standard.

Materials:

- **Dimethyl pimelate-d4** (Internal Standard)
- Dimethyl pimelate (Analytical Standard for calibration curve)
- Biological sample (e.g., plasma)
- HPLC-grade solvents (e.g., methanol, acetonitrile, water)
- Formic acid or ammonium acetate (mobile phase modifier)
- Extraction solvent (e.g., ethyl acetate)
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system with a C18 reverse-phase column

Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Dimethyl pimelate-d4** in a suitable solvent (e.g., methanol) at a known concentration (e.g., 1 mg/mL).
 - Prepare a series of calibration standards by spiking known concentrations of unlabeled Dimethyl pimelate into a blank matrix (a sample of the same biological fluid that is free of the analyte).
- Sample Preparation:
 - To a known volume of the biological sample (e.g., 100 µL of plasma), add a precise volume of the **Dimethyl pimelate-d4** internal standard stock solution.
 - Perform a liquid-liquid extraction by adding an appropriate extraction solvent (e.g., 500 µL of ethyl acetate).

- Vortex the mixture vigorously to ensure thorough mixing.
- Centrifuge the sample to separate the organic and aqueous layers.
- Carefully transfer the organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in a suitable solvent for LC-MS/MS analysis (e.g., 100 μ L of the initial mobile phase composition).
- LC-MS/MS Analysis:
 - Set up the liquid chromatography system with a suitable C18 reverse-phase column.
 - Establish a gradient elution method using appropriate mobile phases (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid).
 - Configure the mass spectrometer to operate in Multiple Reaction Monitoring (MRM) mode.
 - Determine the specific precursor-to-product ion transitions for both Dimethyl pimelate and **Dimethyl pimelate-d4**.
 - Inject the prepared samples and calibration standards into the LC-MS/MS system.
- Data Analysis:
 - Integrate the peak areas for the selected MRM transitions for both the analyte and the internal standard in all samples and standards.
 - Calculate the ratio of the analyte peak area to the internal standard peak area for each sample and standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of Dimethyl pimelate in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mandatory Visualizations

```
// Node Definitions Sample [label="Biological Sample\n(e.g., Plasma)", fillcolor="#F1F3F4",  
fontcolor="#202124"]; Spike [label="Spike with known amount of\nDimethyl pimelate-d4  
(Internal Standard)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Extraction [label="Liquid-Liquid  
Extraction", fillcolor="#FBBC05", fontcolor="#202124"]; Evaporation [label="Evaporation to  
Dryness", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Reconstitution [label="Reconstitution  
in\nMobile Phase", fillcolor="#34A853", fontcolor="#FFFFFF"]; LCMS [label="LC-MS/MS  
Analysis\n(MRM Mode)", fillcolor="#202124", fontcolor="#FFFFFF"]; DataAnalysis [label="Data  
Analysis:\nPeak Area Ratio vs. Concentration", fillcolor="#5F6368", fontcolor="#FFFFFF"];  
Quantification [label="Quantification of\nUnlabeled Analyte", shape=ellipse,  
fillcolor="#FFFFFF", fontcolor="#202124", style="filled, dashed"];
```

```
// Edges Sample -> Spike; Spike -> Extraction; Extraction -> Evaporation; Evaporation ->  
Reconstitution; Reconstitution -> LCMS; LCMS -> DataAnalysis; DataAnalysis ->  
Quantification; }
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Caption: General workflow for quantification using a stable isotope-labeled internal standard.

```
// Nodes PimelicAcid [label="Pimelic Acid", fillcolor="#F1F3F4", fontcolor="#202124"]; Methanol  
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Catalyst\n(e.g., p-toluenesulfonic acid)", shape=ellipse, fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; Reaction [label="Esterification Reaction\n(Reflux)", shape=diamond,  
fillcolor="#FBBC05", fontcolor="#202124"]; Neutralization [label="Neutralization\n(e.g., Sodium  
Carbonate)", fillcolor="#34A853", fontcolor="#FFFFFF"]; Purification [label="Filtration &  
Distillation", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Product [label="Dimethyl Pimelate",  
fillcolor="#FFFFFF", fontcolor="#202124", style="filled,dashed"];
```

```
// Edges PimelicAcid -> Reaction; Methanol -> Reaction; Catalyst -> Reaction [label=" catalysis  
"]; Reaction -> Neutralization; Neutralization -> Purification; Purification -> Product; }
```

Caption: Simplified synthesis pathway for unlabeled Dimethyl Pimelate via esterification.

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